

Comparative study of the crystal structures of fluorinated aniline derivatives

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Compound of Interest

Compound Name: 4-(Benzyloxy)-3-(difluoromethyl)aniline

CAS No.: 1478649-39-6

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Comparative Guide: Crystal Structures of Fluorinated Aniline Derivatives

Executive Summary

This guide provides an in-depth structural analysis of fluorinated aniline derivatives, specifically focusing on the isomeric 2-fluoroaniline (ortho), 3-fluoroaniline (meta), and 4-fluoroaniline (para).^{[1][2]} While often handled as liquids at ambient conditions, their solid-state behavior—revealed through low-temperature crystallography and salt formation—offers critical insights for crystal engineering and drug design.^[2]

This comparative study highlights how the position of the fluorine atom dictates the hierarchy of intermolecular forces, shifting the balance between strong hydrogen bonds (N–H^[1]⋯N) and weak, directing fluorine interactions (C–H^[1]⋯F, F⋯F).

Chemical & Physical Profile: The Isomeric Landscape

Before diving into the crystal lattice, it is essential to understand the physical properties that drive the crystallization behavior of these isomers. The introduction of fluorine significantly alters the basicity (pKa) and lipophilicity (LogP) compared to the parent aniline.^[1]

Property	2-Fluoroaniline (-isomer)	3-Fluoroaniline (-isomer)	4-Fluoroaniline (-isomer)	Aniline (Reference)
State (RT)	Liquid	Liquid	Liquid	Liquid
Melting Point	-29 °C	~ -15 °C (Glassy/Liquid)	-1.9 °C	-6 °C
Boiling Point	182–183 °C	186 °C	187 °C	184 °C
Density (g/mL)	1.151	1.156	1.173	1.02
pKa (Conj. ^{[1][2]} ^[3] Acid)	3.20	3.50	4.65	4.60
Electronic Effect	Strong Inductive (-I) Steric hindrance close to	Inductive (-I) only	Inductive (-I) + Resonance (+R)	N/A

Key Insight: The 4-fluoroaniline isomer retains a basicity similar to aniline due to the competing resonance donation of the fluorine atom into the ring, which counteracts its inductive withdrawal.^[1] In contrast, 2-fluoroaniline is significantly less basic due to the proximity of the electronegative fluorine to the amine group (ortho-effect), making it harder to protonate and crystallize as a salt.^[1]

Crystallographic Architecture: Packing & Interactions

Because the parent isomers are liquids at room temperature, their structural analysis relies on In-Situ Cryo-Crystallography (freezing liquids directly on the diffractometer) or the analysis of their Crystalline Derivatives (e.g., Hydrochloride salts).^[1]

A. The Challenge of "Liquid" Crystals

Crystallizing these molecules requires precise temperature control.[2]

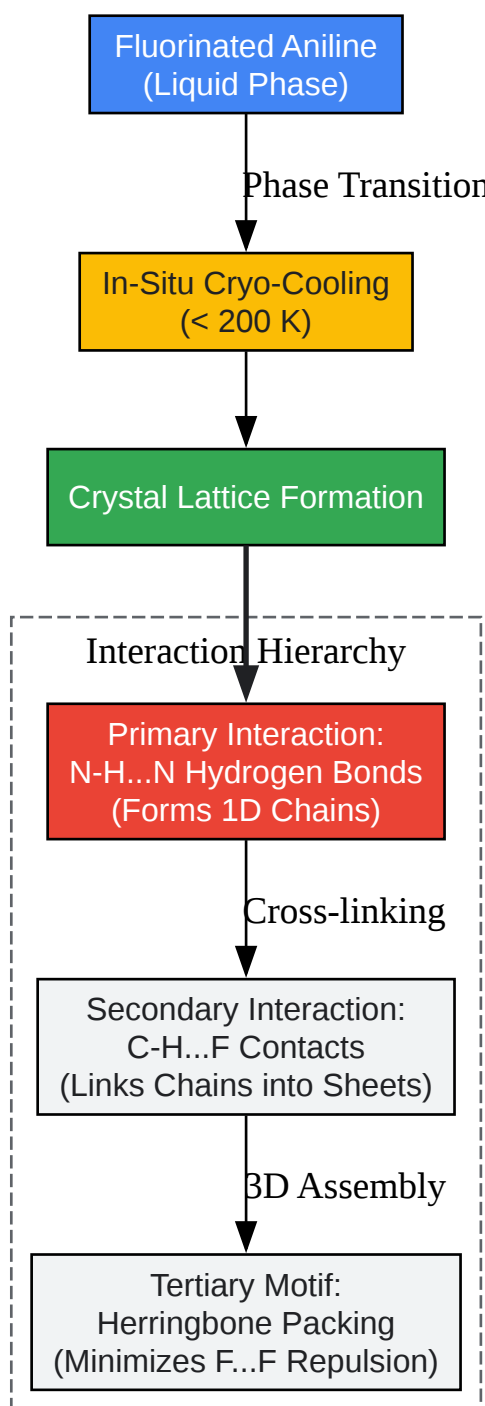
- 2-Fluoroaniline: Crystallizes at low T (approx. 150 K).[1][2] The packing is dominated by steric repulsion between the atom and the group, often forcing a twisted conformation.
- 4-Fluoroaniline: Crystallizes just below 0°C. Its high symmetry allows for efficient packing, leading to the highest density and melting point of the trio.[2]

B. Interaction Hierarchy

In the solid state, these molecules do not rely solely on one interaction.[2] They follow a strict hierarchy:

- Primary Driver (N–H[1][2]...N): The amine group acts as both donor and acceptor.[1][2] This forms the "backbone" of the lattice, typically creating infinite 1D chains.
- Secondary Director (C–H[1][2]...F): Fluorine is a poor hydrogen bond acceptor compared to oxygen or nitrogen, but in the absence of strong acceptors, C–H[1]...F interactions steer the packing orientation.[2]
- Tertiary Stabilizer (F...F & -stacking): Fluorine-fluorine contacts are rare and repulsive unless geometrically forced.[2] -stacking is often disrupted by the bulky fluorine atom, leading to herringbone motifs rather than flat stacks.[2]

C. Structural Visualization (Logic Flow)



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Figure 1: Hierarchical assembly of fluorinated aniline crystals. The lattice is built first on strong N-H interactions, then refined by weak Fluorine contacts.[1]

Comparative Performance Analysis

This section evaluates the "performance" of these isomers in the context of Co-Crystallization and Salt Formation, which are critical for pharmaceutical formulation.

Scenario 1: Hydrogen Bond Donating Ability

- Winner: 4-Fluoroaniline
- Reasoning: The para-position minimizes steric interference.^[2] In co-crystals (e.g., with cresols), 4-fluoroaniline readily forms robust N–H^[1]...O synthons.^[2]
- Loser: 2-Fluoroaniline^[1]^[2]
- Reasoning: The intramolecular N–H^[1]^[2]...F interaction (though weak) and steric bulk of the ortho-fluorine "shield" the amine, making it a sluggish H-bond donor.^[1]

Scenario 2: Metabolic Stability (Drug Design)

- Winner: 4-Fluoroaniline (and 2-Fluoroaniline)
- Reasoning: Blocking the para-position (the primary site of metabolic oxidation by CYP450 enzymes) with fluorine significantly extends the half-life of aniline-based drugs.^[1] This is why the 4-fluoroaniline motif is ubiquitous in drugs like Linezolid and Gefitinib.^[1]^[2]

Experimental Protocols

Protocol A: In-Situ Cryo-Crystallization (For Pure Liquids)

Use this protocol to determine the structure of the pure liquid isomers.

- Preparation: Load 5 μ L of the neat liquid fluorinated aniline into a 0.3 mm Lindemann capillary. Seal both ends with flame or epoxy.^[2]
- Mounting: Mount the capillary on the goniometer head of the Single Crystal X-Ray Diffractometer (SC-XRD).
- Flash Cooling:
 - Set the cryostream to 250 K (just above freezing).

- Rapidly ramp temperature down to 100 K at a rate of 360 K/hour to induce a "shock" nucleation.
- Troubleshooting: If a glass forms (amorphous), cycle the temperature up to near the melting point (e.g., 260 K for 4-fluoroaniline) to anneal the sample and encourage crystal growth, then cool slowly (60 K/hour).[1]
- Data Collection: Collect a full sphere of data using Mo-K radiation.[2] Expect high mosaicity due to the in-situ growth.[2]

Protocol B: Hydrochloride Salt Crystallization

Use this protocol for easier handling and higher resolution structures.[1][2]

- Reaction: Dissolve 1.0 mmol of the fluoroaniline isomer in 2 mL of ethanol.
- Acidification: Add 1.2 mmol of concentrated HCl dropwise with stirring. A white precipitate will form immediately.[2]
- Recrystallization:
 - Heat the mixture until the precipitate dissolves (approx. 60°C).
 - Allow the solution to cool slowly to room temperature in a Dewar flask (to slow heat loss).
 - Needle-like crystals suitable for XRD will form over 24 hours.[2]
- Analysis: These salts crystallize in monoclinic or orthorhombic space groups (e.g., P21/c or Pbca) and are stable at room temperature.[1][2]

References

- Crystal Structure of 4-Fluoroaniline (Low T)
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 - Identifier: CCDC 295527.[2]

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